

Measuring Electron Mobility in ITIC-4F Devices: Application Notes and Protocols

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Compound of Interest

Compound Name: ITIC-4F

Cat. No.: B15550478

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Audience: Researchers, scientists, and professionals in materials science and organic electronics.

Introduction

ITIC-4F, a non-fullerene acceptor, has garnered significant attention in the field of organic photovoltaics due to its broad absorption spectrum and excellent electron-accepting properties.[1] The electron mobility of **ITIC-4F** is a critical parameter that directly influences the performance of organic solar cells by affecting charge transport and extraction efficiency.[2] Accurate and reliable measurement of electron mobility is therefore essential for material characterization, device optimization, and understanding the fundamental charge transport mechanisms.

This document provides detailed application notes and experimental protocols for measuring the electron mobility in **ITIC-4F** thin-film devices. The primary method discussed is the Space-Charge Limited Current (SCLC) technique, which is a widely used and reliable method for determining charge carrier mobility in organic semiconductors.[3][4] Additionally, protocols for Field-Effect Transistor (FET) and Time-of-Flight (TOF) measurements are presented as alternative or complementary techniques.

Key Experimental Techniques

Several methods are employed to determine the charge carrier mobility in organic semiconductors. The most common techniques include:

- **Space-Charge Limited Current (SCLC):** A steady-state measurement performed on a single-carrier device (electron-only or hole-only) with ohmic contacts.^{[3][4]} It is a relatively straightforward method for thin-film analysis.
- **Field-Effect Transistor (FET):** This technique measures the mobility in a transistor configuration where a gate electrode modulates the charge carrier density in the semiconductor channel.^{[5][6]}
- **Time-of-Flight (TOF):** A transient technique that measures the time it takes for a packet of photogenerated charge carriers to drift across a thick film under an applied electric field.^{[7][8][9]}

Quantitative Data Summary

The electron mobility of **ITIC-4F** can vary depending on factors such as film processing conditions, temperature, and device architecture. The following table summarizes reported electron mobility values for **ITIC-4F**.

Measurement Technique	Device Structure/Blend	Annealing Temperature (°C)	Electron Mobility (μe) (cm^2/Vs)	Reference
SCLC	Electron-only device	As-cast	2.9×10^{-4}	^[2]
SCLC	PBDB-T:IT-4F blend	Optimized	3.80×10^{-4}	^[10]
FET	Bottom-gate, top-contact	150	$\sim 1 \times 10^{-3}$	^[2]
TOF	Neat Film	As-cast	7.4×10^{-4} (for ITIC)	^[11]

Experimental Protocols

Space-Charge Limited Current (SCLC) Method

The SCLC method is used to determine the bulk mobility of a material in a diode structure.^[3] For measuring electron mobility, an "electron-only" device is fabricated to ensure that the current is dominated by the transport of electrons.^{[3][12]}

Principle: When an ohmic contact injects more charge carriers than the semiconductor can transport, a space charge builds up. In this regime, the current density (J) is limited by the space charge and is related to the applied voltage (V) by the Mott-Gurney law for a trap-free semiconductor^{[3][13]}:

$$J = (9/8) * \epsilon_0 * \epsilon_r * \mu * (V^2/L^3)$$

where:

- ϵ_0 is the permittivity of free space
- ϵ_r is the relative dielectric constant of the material
- μ is the charge carrier mobility
- L is the thickness of the active layer

By plotting J vs. V^2 on a log-log scale, the mobility can be extracted from the slope of the linear region.

Protocol for Electron-Only Device Fabrication and Measurement:

- Substrate Preparation:
 - Begin with pre-patterned Indium Tin Oxide (ITO) coated glass substrates.
 - Clean the substrates sequentially in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol for 15 minutes each.
 - Dry the substrates with a nitrogen gun and then treat them with UV-ozone for 15 minutes to improve the work function and remove organic residues.

- Electron Injection/Transport Layer Deposition:
 - To ensure efficient electron injection and hole blocking, deposit a layer of Zinc Oxide (ZnO) or a similar electron transport material onto the ITO.
 - For ZnO, a sol-gel solution can be spin-coated at 3000 rpm for 30 seconds, followed by annealing at 150°C for 20 minutes in air.
- **ITIC-4F** Active Layer Deposition:
 - Prepare a solution of **ITIC-4F** in a suitable solvent (e.g., chloroform, chlorobenzene) at a concentration of 10 mg/mL.
 - Spin-coat the **ITIC-4F** solution onto the ZnO layer to achieve the desired thickness (typically 80-120 nm). The spin speed and time will need to be optimized.
 - Anneal the film at a specified temperature (e.g., 100-150°C) on a hotplate in a nitrogen-filled glovebox to control the morphology.
- Top Electrode Deposition:
 - To create an ohmic contact for electron injection, a low work function metal is required. A common choice is to use a thin layer of a material like Calcium (Ca) or Barium (Ba) followed by a thicker protective layer of Aluminum (Al).
 - Transfer the substrates into a thermal evaporator.
 - Deposit ~10 nm of Ca followed by ~100 nm of Al at a pressure below 10^{-6} Torr.
- Device Encapsulation and Measurement:
 - Encapsulate the devices with a glass slide and UV-curable epoxy in a nitrogen environment to prevent degradation from air and moisture.
 - Measure the current density-voltage (J-V) characteristics in the dark using a source measure unit (e.g., Keithley 2400).
 - Apply a voltage sweep (e.g., from 0 to 10 V) and record the corresponding current.

- Data Analysis:
 - Plot J vs. V on a log-log scale.
 - Identify the region where the slope is approximately 2, which corresponds to the SCLC regime.[\[4\]](#)
 - Plot J vs. V^2 for this region and perform a linear fit.
 - Calculate the electron mobility (μ_e) using the rearranged Mott-Gurney equation.

Field-Effect Transistor (FET) Method

FET measurements provide information about the charge transport along the dielectric-semiconductor interface.

Principle: In an OFET, the current between the source and drain electrodes is modulated by the voltage applied to the gate electrode. The mobility is calculated from the transfer characteristics (Drain Current, I_D vs. Gate Voltage, V_G) in the saturation regime using the following equation[\[14\]](#):

$$I_D = (W / 2L) * \mu * C_i * (V_G - V_T)^2$$

where:

- W is the channel width
- L is the channel length
- μ is the field-effect mobility
- C_i is the capacitance per unit area of the gate dielectric
- V_T is the threshold voltage

Protocol for Bottom-Gate, Top-Contact OFET Fabrication and Measurement:

- Substrate and Gate Electrode:

- Use a heavily doped silicon wafer (n^{++} -Si) as the substrate, which also serves as the common gate electrode.
- A thermally grown layer of Silicon Dioxide (SiO_2) on the wafer (typically 200-300 nm thick) acts as the gate dielectric.
- Clean the SiO_2/Si substrate using standard procedures.
- Dielectric Surface Treatment:
 - To improve the film growth and device performance, treat the SiO_2 surface with a self-assembled monolayer, such as octadecyltrichlorosilane (OTS).
- **ITIC-4F** Semiconductor Layer Deposition:
 - Deposit a thin film of **ITIC-4F** (typically 30-50 nm) onto the treated dielectric surface via spin-coating or other solution-processing techniques.
 - Anneal the film as required.
- Source and Drain Electrode Deposition:
 - Use a shadow mask to define the source and drain electrodes.
 - Thermally evaporate a suitable metal for electron injection, such as Gold (Au) with a thin injection layer or a low work function metal like Calcium/Aluminum, to form the source and drain contacts.
- Measurement:
 - Place the device in a probe station, preferably under vacuum or in an inert atmosphere.
 - Use semiconductor parameter analyzers to measure the output (I_D vs. V_D at constant V_G) and transfer (I_D vs. V_G at constant V_D) characteristics.
 - To measure electron mobility (n-channel operation), apply a positive gate voltage.
- Data Analysis:

- Plot the square root of I_D versus V_G from the transfer curve in the saturation region.
- The mobility can be extracted from the slope of the linear portion of this plot.

Time-of-Flight (TOF) Method

TOF is a direct method to measure the drift mobility of charge carriers in thick films.[\[15\]](#)

Principle: A short pulse of highly absorbed light generates a sheet of charge carriers near one electrode. Under an applied electric field, these carriers drift across the sample to the opposite electrode. The time it takes for the carriers to traverse the sample (the transit time, t_T) is measured from the transient photocurrent profile. The mobility is then calculated as[\[16\]](#):

$$\mu = L / (t_T * E) = L^2 / (t_T * V)$$

where:

- L is the film thickness
- E is the applied electric field (V/L)
- V is the applied voltage

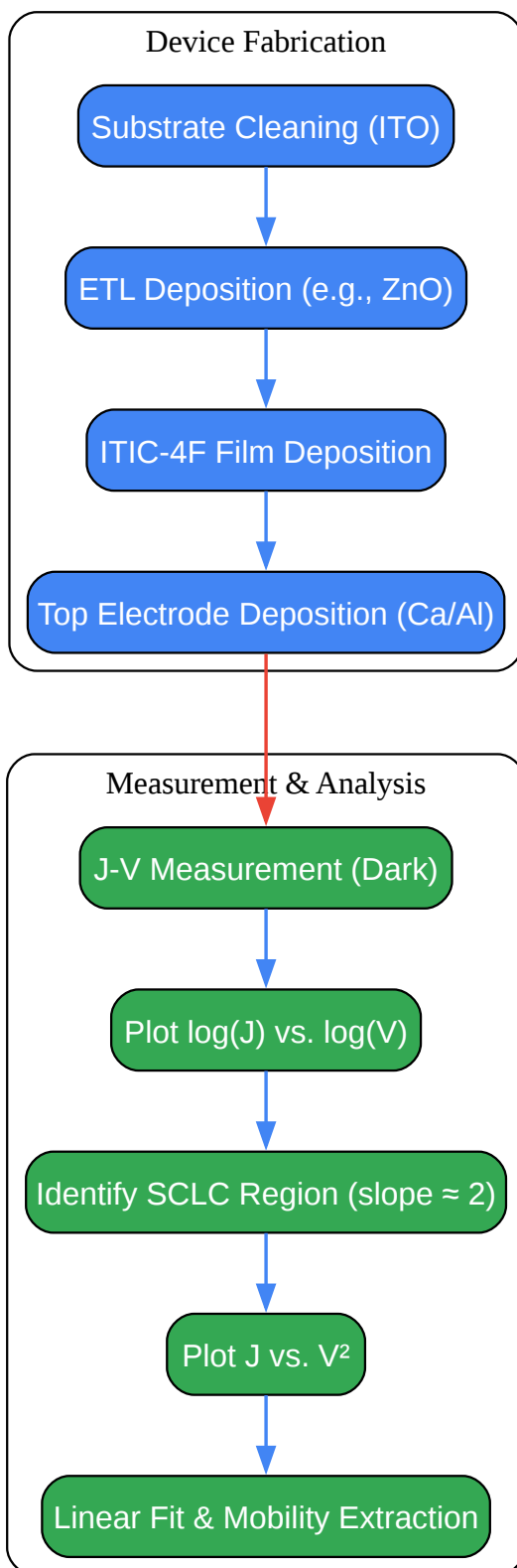
Protocol for TOF Measurement:

- Sample Preparation:
 - Prepare a "sandwich" structure with a thick film of **ITIC-4F** (typically > 1 μm) between two electrodes.[\[7\]](#)
 - One electrode must be semi-transparent to allow for photoexcitation.
 - The device structure would be similar to the SCLC device but with a much thicker active layer.
- Measurement Setup:
 - The sample is placed in a circuit with a voltage source and a series resistor.

- A pulsed laser with a photon energy above the bandgap of **ITIC-4F** is used to generate the charge carriers.
- The transient photocurrent across the series resistor is monitored with a fast oscilloscope.
- Measurement Procedure:
 - Apply a constant DC bias across the device.
 - A short laser pulse illuminates the semi-transparent electrode, creating electron-hole pairs.
 - To measure electron mobility, the transparent electrode is negatively biased to drive the electrons across the film.
 - Record the resulting photocurrent transient.
- Data Analysis:
 - The transit time (t_T) is typically determined from the "kink" or change in slope in the photocurrent transient when plotted on a log-log or linear scale.
 - Calculate the mobility using the TOF equation.
 - Measurements are often repeated at different applied voltages to check for field dependence of the mobility.

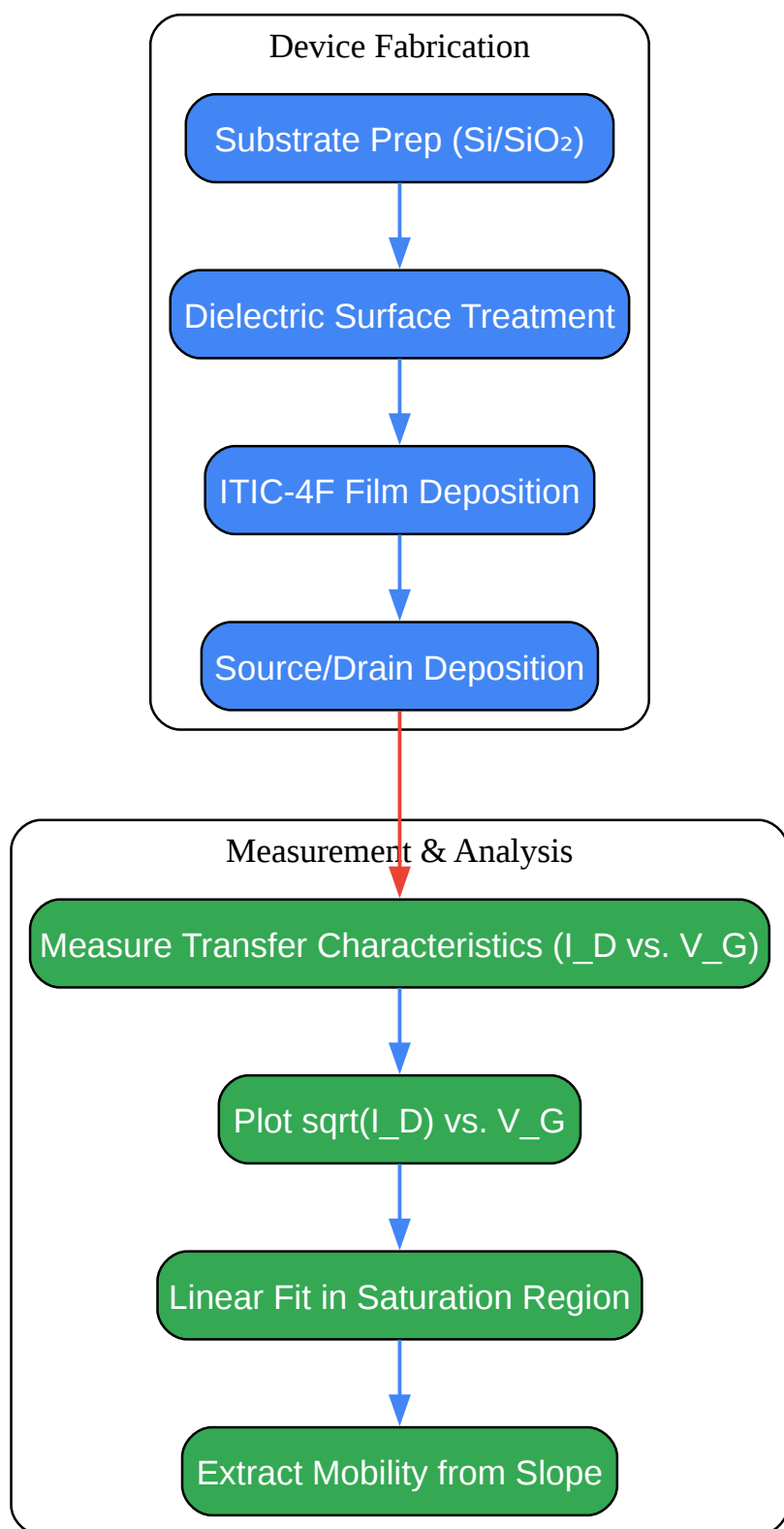
Visualizations

Experimental Workflow Diagrams



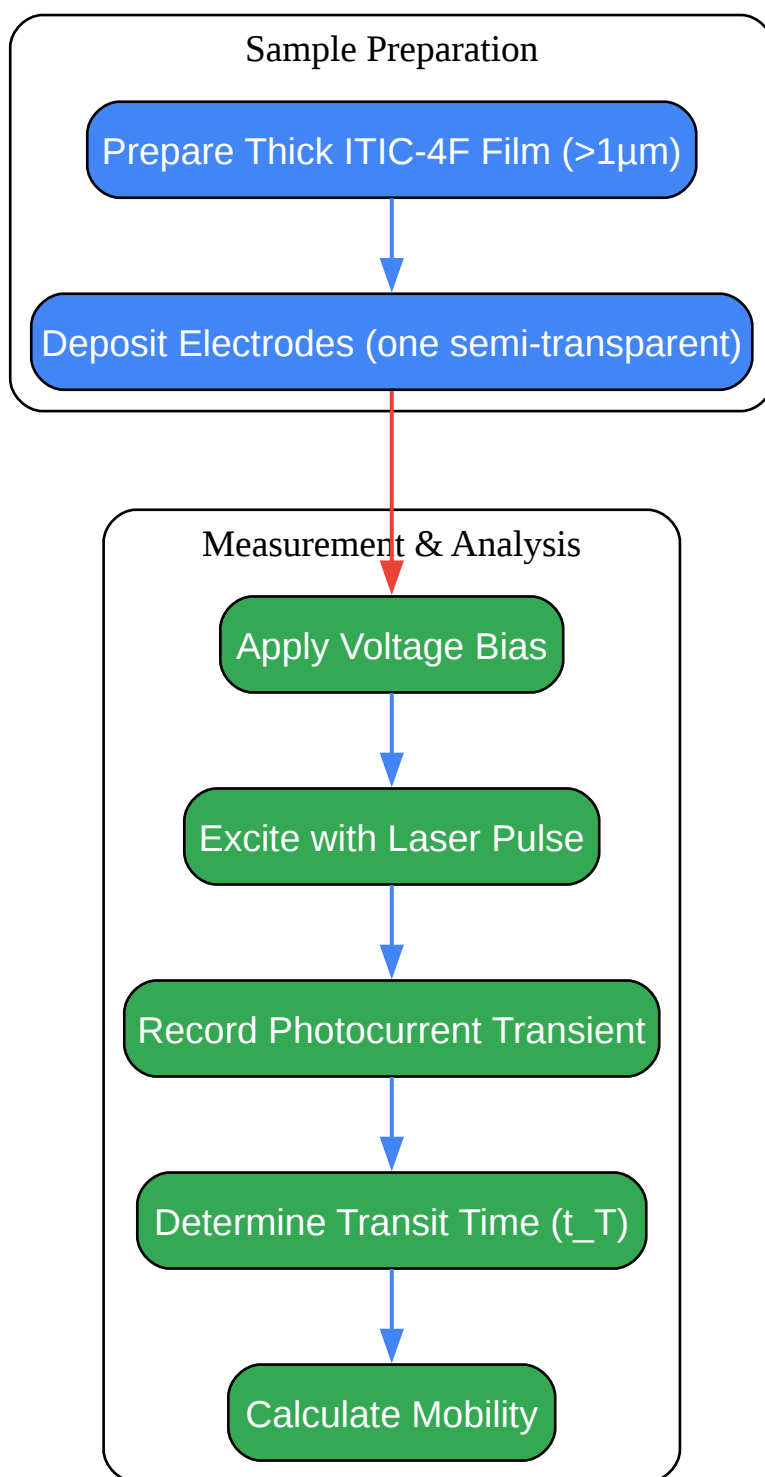
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Caption: SCLC Experimental Workflow.



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Caption: FET Experimental Workflow.



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Caption: TOF Experimental Workflow.

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References

- [1. ossila.com \[ossila.com\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. Space Charge Limited Current \(SCLC\) for Mobility in Organic & Perovskite Semiconductors — Fluxim \[fluxim.com\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. Flexible organic field-effect transistors-based biosensors: progress and perspectives - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. pubs.aip.org \[pubs.aip.org\]](#)
- [7. \[PDF\] Improved Time-of-Flight Technique for Measuring Carrier Mobility in Thin Films of Organic Electroluminescent Materials | Semantic Scholar \[semanticscholar.org\]](#)
- [8. Few electron mobility measurements across mm long transport line on thin He film - APS Global Physics Summit 2025 \[archive.aps.org\]](#)
- [9. pubs.aip.org \[pubs.aip.org\]](#)
- [10. Recent Progress in the Design of Fused-Ring Non-Fullerene Acceptors—Relations between Molecular Structure and Optical, Electronic, and Photovoltaic Properties - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [11. researchgate.net \[researchgate.net\]](#)
- [12. researchgate.net \[researchgate.net\]](#)
- [13. researchgate.net \[researchgate.net\]](#)
- [14. pubs.acs.org \[pubs.acs.org\]](#)
- [15. tsijournals.com \[tsijournals.com\]](#)
- [16. researchgate.net \[researchgate.net\]](#)
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